

# A Comparative Guide to HPLC and Enzymatic Methods for Isocitric Acid Quantification

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## Compound of Interest

Compound Name: *Isocitric Acid*

Cat. No.: *B1196412*

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For researchers, scientists, and drug development professionals, the accurate quantification of **isocitric acid** is crucial for various applications, including metabolic research and the quality control of food and beverages. The two most prevalent analytical techniques for this purpose are High-Performance Liquid Chromatography (HPLC) and enzymatic assays. This guide provides an objective comparison of their performance, supported by experimental data, to aid in selecting the most suitable method for your specific analytical needs.

## Methodology Principles

**Enzymatic Assay:** This method relies on the high specificity of the enzyme isocitrate dehydrogenase (ICDH). In the presence of this enzyme, D-**isocitric acid** is oxidatively decarboxylated to  $\alpha$ -ketoglutarate. This reaction involves the simultaneous reduction of nicotinamide adenine dinucleotide phosphate (NADP<sup>+</sup>) to NADPH. The amount of NADPH produced is directly proportional to the initial concentration of D-**isocitric acid** and can be conveniently measured by the increase in absorbance at 340 nm.

**High-Performance Liquid Chromatography (HPLC):** HPLC separates compounds based on their differential interactions with a stationary phase (packed in a column) and a mobile phase (a solvent). For **isocitric acid** analysis, a

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